

A Technical Guide to the Physical Properties of 2-Iodo-5-nitropyridine

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Iodo-5-nitropyridine

Cat. No.: B186300

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **2-Iodo-5-nitropyridine**, a key building block in the synthesis of various organic compounds.^[1] The information is presented to support research and development activities in the pharmaceutical and agrochemical industries.

Core Physical and Chemical Data

2-Iodo-5-nitropyridine is a halogenated heterocyclic compound. Its core identifiers and properties are summarized below for easy reference.

Property	Value	Citations
Chemical Name	2-Iodo-5-nitropyridine	[2]
Synonyms	6-Iodo-3-nitropyridine, 5-nitro-2-iodopyridine	[1][3]
CAS Number	28080-54-8	[2][3][4]
Molecular Formula	C ₅ H ₃ IN ₂ O ₂	[2][3][4]
Molecular Weight	249.99 g/mol	[3][4]
Appearance	White to yellow or brown crystalline solid, powder, or chunks.	[1][2]
Melting Point	163-168 °C	[2]
Purity	Commonly available in 97% or >98% purity.	[2]
Solubility	Soluble in organic solvents.	[1]
Storage Conditions	Store in a cool, dry, and dark place under an inert atmosphere. The compound is light and air sensitive.	[3]

Experimental Protocols

Detailed experimental procedures for the determination of the physical properties of **2-Iodo-5-nitropyridine** are not readily available in the public domain. However, standard laboratory methodologies for characterizing solid organic compounds are applicable.

Determination of Melting Point (Capillary Method)

The melting point of **2-Iodo-5-nitropyridine** can be determined using a standard melting point apparatus.

- **Sample Preparation:** A small amount of the crystalline solid is finely powdered and packed into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in the heating block of a melting point apparatus.
- **Heating:** The sample is heated at a steady rate of 1-2 °C per minute near the expected melting point.
- **Observation:** The temperature range is recorded from the point at which the first drop of liquid appears to when the entire sample has melted into a clear liquid. For a pure substance, this range should be narrow. The reported range of 163-168 °C is indicative of the typical purity available.^[2]

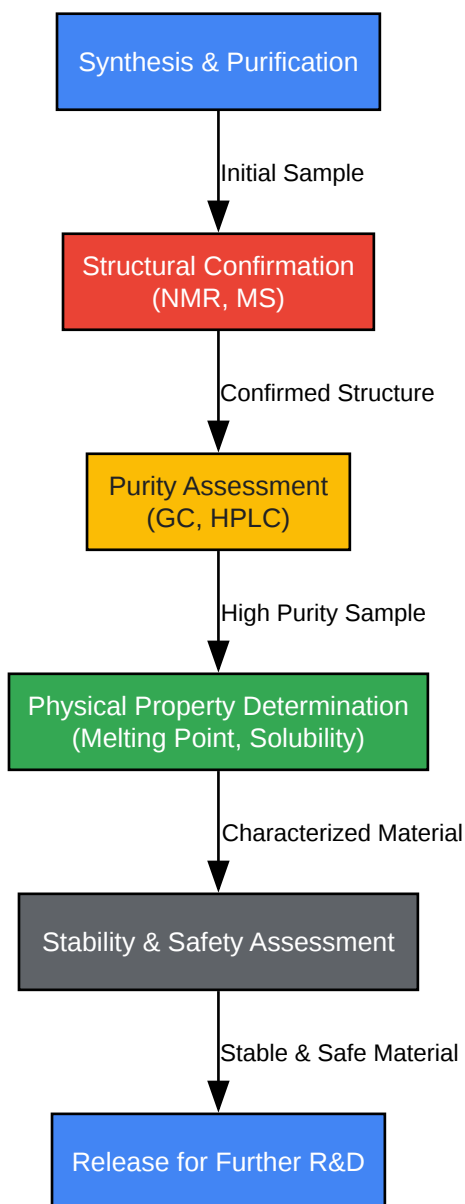
Purity Analysis by Gas Chromatography (GC)

The purity of **2-Iodo-5-nitropyridine** is often assessed using gas chromatography, as indicated by suppliers who provide >98.0% purity determined by GC.

- **Sample Preparation:** A dilute solution of the compound is prepared in a suitable volatile organic solvent (e.g., acetone, dichloromethane).
- **Injection:** A small volume (typically 1 µL) of the sample solution is injected into the gas chromatograph.
- **Separation:** The sample is vaporized and carried by an inert gas (e.g., helium, nitrogen) through a capillary column. The separation is based on the differential partitioning of the compound between the mobile and stationary phases.
- **Detection:** A detector (e.g., Flame Ionization Detector - FID) measures the amount of substance eluting from the column.
- **Analysis:** The purity is calculated by integrating the area of the peak corresponding to **2-Iodo-5-nitropyridine** and comparing it to the total area of all peaks in the chromatogram.

Logical Workflow for Compound Characterization

The following diagram illustrates a typical workflow for the characterization of a chemical intermediate like **2-Iodo-5-nitropyridine** in a research and development setting.



[Click to download full resolution via product page](#)

Caption: Workflow for Chemical Intermediate Characterization.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Iodo-5-nitropyridine CAS 28080-54-8 High Purity Medicine Grade at Attractive Price [nbinnochem.com]
- 2. 2-Iodo-5-nitropyridine, 97% 5 g | Buy Online | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- 3. 2-Iodo-5-nitropyridine - CAS:28080-54-8 - Sunway Pharm Ltd [3wpharm.com]
- 4. scbt.com [scbt.com]
- To cite this document: BenchChem. [A Technical Guide to the Physical Properties of 2-Iodo-5-nitropyridine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b186300#2-iodo-5-nitropyridine-physical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com